

A Comprehensive Technical Guide to the Solubility of 4'-Bromoacetophenone in Organic Solvents

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Compound of Interest

Compound Name: 4'-Bromoacetophenone

Cat. No.: B126571

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This technical guide provides an in-depth overview of the solubility of **4'-Bromoacetophenone** in various organic solvents. Understanding the solubility of this compound is critical for a wide range of applications, including reaction optimization, purification, formulation development, and analytical method development. This document consolidates available solubility data, presents detailed experimental protocols for solubility determination, and offers insights into the physicochemical properties of **4'-Bromoacetophenone**.

Physicochemical Properties of 4'-Bromoacetophenone

A foundational understanding of the physicochemical properties of **4'-Bromoacetophenone** is essential for interpreting its solubility behavior.

Property	Value
Molecular Formula	C ₈ H ₇ BrO
Molecular Weight	199.04 g/mol
Melting Point	49-51 °C (lit.) [1]
Boiling Point	255 °C (lit.) [2]
Appearance	White to light yellow crystalline solid [2] [3]
CAS Number	99-90-1

Solubility of 4'-Bromoacetophenone in Organic Solvents

4'-Bromoacetophenone is a polar molecule due to the presence of the carbonyl group, while the bromophenyl group contributes to its nonpolar character. This dual nature influences its solubility in different organic solvents. Generally, it exhibits good solubility in many common organic solvents and is insoluble in water.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Quantitative Solubility Data

Precise, temperature-dependent quantitative solubility data for **4'-Bromoacetophenone** is limited in publicly available literature. The following table summarizes the available quantitative and qualitative solubility information. Researchers are encouraged to determine solubility experimentally for their specific applications.

Solvent	Chemical Class	Quantitative Solubility	Qualitative Solubility
Methanol	Alcohol	0.1 g/mL (temperature not specified)[4][7]	Soluble
Ethanol	Alcohol	Data not available	Soluble[2][3][5]
Chloroform	Halogenated	Data not available	Soluble[2][3][5]
Dichloromethane	Halogenated	Data not available	Readily Soluble[4]
Acetone	Ketone	Data not available	Readily Soluble[4]
Ethyl Acetate	Ester	Data not available	Data not available
Toluene	Aromatic	Data not available	Data not available
Benzene	Aromatic	Data not available	Soluble[2][3][5]
Diethyl Ether	Ether	Data not available	Soluble[2][3][5]
Petroleum Ether	Hydrocarbon	Data not available	Soluble[2][3]
Glacial Acetic Acid	Carboxylic Acid	Data not available	Soluble[2][3][6]
Carbon Disulfide	Inorganic	Data not available	Soluble[2][3]
Water	Inorganic	Data not available	Insoluble[2][3][4][5][6]

Experimental Protocol for Quantitative Solubility Determination

For applications requiring precise solubility data, the following isothermal equilibrium method is a reliable experimental protocol.

Materials and Equipment

- **4'-Bromoacetophenone** (high purity)
- Selected organic solvents (analytical grade or higher)
- Analytical balance (± 0.0001 g)

- Vials with screw caps
- Constant temperature shaker or water bath
- Syringe filters (PTFE or other solvent-compatible material)
- High-Performance Liquid Chromatography (HPLC) system with a suitable column and detector (or other suitable analytical instrumentation like UV-Vis spectrophotometer)
- Volumetric flasks and pipettes

Procedure

- Preparation of Saturated Solutions:
 - Add an excess amount of **4'-Bromoacetophenone** to a series of vials.
 - Accurately pipette a known volume of the desired organic solvent into each vial.
 - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a constant temperature shaker or water bath set to the desired temperature.
 - Allow the mixtures to equilibrate for a sufficient period (e.g., 24-48 hours) to ensure saturation. The equilibration time should be determined experimentally by taking measurements at different time points until the concentration of the solute in the solution remains constant.
- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed at the set temperature for a few hours to allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pre-warmed pipette to avoid premature crystallization.

- Immediately filter the collected supernatant through a syringe filter into a pre-weighed volumetric flask. This step is crucial to remove any undissolved microcrystals.
- Dilute the filtered solution with the same solvent to a concentration within the calibrated range of the analytical instrument.
- Quantification:
 - Analyze the diluted samples using a pre-calibrated HPLC or another suitable analytical method to determine the concentration of **4'-Bromoacetophenone**.
 - Construct a calibration curve using standard solutions of known concentrations of **4'-Bromoacetophenone** in the same solvent.
- Calculation of Solubility:
 - Calculate the solubility (S) in g/mL or mol/L using the following formula:

$$S = (C \times V_{\text{dilution}} \times DF) / V_{\text{sample}}$$

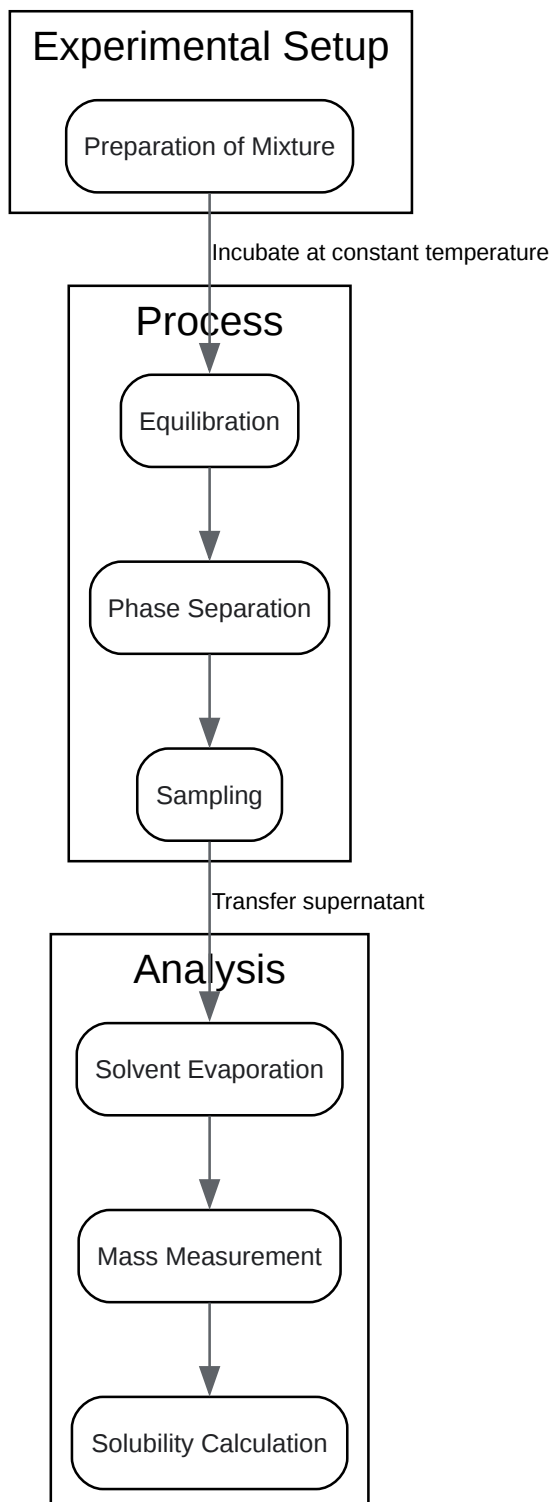
Where:

- C = Concentration of the diluted sample from the calibration curve
- V_{dilution} = Final volume of the diluted solution
- DF = Dilution factor
- V_{sample} = Volume of the initial supernatant sample

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of the solubility of **4'-Bromoacetophenone**.

Workflow for a Gravimetric Solubility Study



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Caption: A flowchart of the gravimetric method for solubility determination.

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